

# 2-(3-Chloropropyl)isoindoline-1,3-dione basic properties

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## Compound of Interest

Compound Name: 2-(3-Chloropropyl)isoindoline-1,3-dione

Cat. No.: B1295566

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An In-depth Technical Guide to **2-(3-Chloropropyl)isoindoline-1,3-dione**

## Introduction

**2-(3-Chloropropyl)isoindoline-1,3-dione**, also widely known as N-(3-Chloropropyl)phthalimide, is a synthetic organic compound featuring a phthalimide group attached to a 3-chloropropyl chain. The phthalimide moiety is a well-established protecting group for primary amines, making this compound a critical reagent and building block in organic synthesis, particularly in medicinal chemistry and drug development.<sup>[1][2]</sup> Its bifunctional nature—a protected amine at one end and a reactive alkyl chloride at the other—allows for the controlled introduction of a three-carbon aminopropyl linker into various molecular scaffolds. This guide provides a comprehensive overview of its core properties, synthesis, reactivity, and analytical characterization for researchers and drug development professionals.

## Physicochemical and Computed Properties

The fundamental properties of **2-(3-Chloropropyl)isoindoline-1,3-dione** are summarized below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	42251-84-3	[3][4]
Molecular Formula	C <sub>11</sub> H <sub>10</sub> ClNO <sub>2</sub>	[3][4][5]
Molecular Weight	223.66 g/mol	[3][6]
Appearance	White to off-white solid/crystals	[7]
Melting Point	67-69 °C	[3]
Boiling Point	348.1 °C at 760 mmHg	[3][5][6]
Density	1.33 g/cm <sup>3</sup>	[3][5][6]
Flash Point	164.3 °C	[3][5][6]
Solubility	Soluble in organic solvents like DMF, DMSO, and chlorinated solvents.	
LogP (calculated)	1.85 - 2.4	[3][5]
Stability	Stable under recommended storage conditions.	[4]

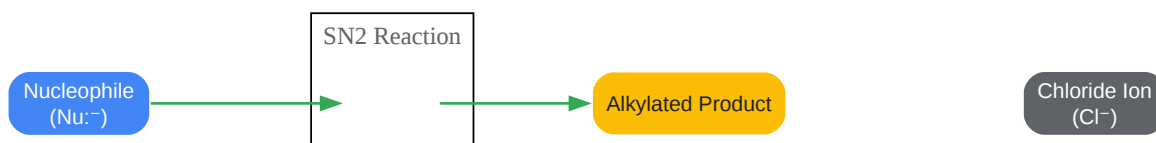
## Synthesis and Reactivity

### Synthetic Pathway

The most common and efficient synthesis of **2-(3-Chloropropyl)isoindoline-1,3-dione** is a variation of the Gabriel synthesis. It involves the N-alkylation of potassium phthalimide with a suitable three-carbon electrophile, such as 1-bromo-3-chloropropane or 1,3-dichloropropane. The use of 1-bromo-3-chloropropane is often preferred due to the higher reactivity of the bromide as a leaving group compared to chloride, enabling more selective reaction at that position.

2-(3-Chloropropyl)  
isoindoline-1,3-dione

+



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